

Technical Guide: Physicochemical Properties of 2-Fluoro-5-methylbenzonitrile - Boiling Point Determination

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluoro-5-methylbenzonitrile

Cat. No.: B033194

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This technical guide provides an in-depth analysis of the boiling point of **2-Fluoro-5-methylbenzonitrile**, a key intermediate in pharmaceutical synthesis. The document outlines its known boiling point under reduced pressure and provides an estimated boiling point at atmospheric pressure. Furthermore, a detailed experimental protocol for the microscale determination of boiling points is presented, along with a logical workflow diagram to ensure accurate and reproducible results.

Data Presentation: Boiling Point of 2-Fluoro-5-methylbenzonitrile

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid. This physical constant is a critical parameter for purification, handling, and storage of chemical compounds.

Parameter	Value	Conditions	Source
Boiling Point	190 °C	14 mmHg	Biosynth
Estimated Boiling Point	~298-302 °C	760 mmHg (Atmospheric Pressure)	Calculated

Note: The atmospheric boiling point is an estimation derived from the reported value at reduced pressure using a boiling point nomograph.

Experimental Protocols: Microscale Boiling Point Determination

For compounds available in limited quantities, such as in research and development settings, the microscale capillary method is a precise and efficient technique for boiling point determination.

Objective: To determine the boiling point of a liquid sample using a minimal amount of the substance.

Materials:

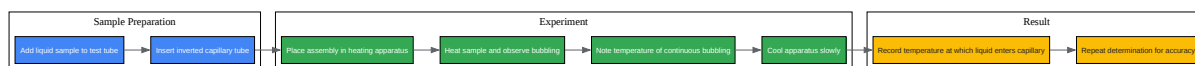
- Sample of **2-Fluoro-5-methylbenzonitrile**
- Melting point apparatus
- Capillary tubes (sealed at one end)
- Small test tube (e.g., 75 x 10 mm)
- Thermometer
- Pasteur pipette

Procedure:

- **Sample Preparation:** Using a Pasteur pipette, introduce a small amount (approximately 0.2-0.3 mL) of the liquid sample, **2-Fluoro-5-methylbenzonitrile**, into the small test tube.
- **Capillary Insertion:** Place a capillary tube, with the sealed end pointing upwards, into the test tube containing the sample.
- **Apparatus Setup:** Securely attach the test tube to a thermometer, ensuring the sample is aligned with the thermometer bulb. Insert the assembly into the heating block of a melting point apparatus.
- **Heating:** Begin heating the apparatus at a moderate rate. Observe the sample and the inverted capillary tube. Initially, a stream of bubbles will be seen escaping from the open end of the capillary tube as the trapped air expands.
- **Observation of Boiling:** As the temperature approaches the boiling point of the sample, the rate of bubbling from the capillary tube will increase significantly, forming a continuous stream. This indicates that the vapor pressure of the liquid is overcoming the external pressure.
- **Equilibrium Point:** Once a steady and rapid stream of bubbles is observed, turn off the heater and allow the apparatus to cool slowly.
- **Boiling Point Reading:** The stream of bubbles will slow down and eventually stop as the apparatus cools. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. Record this temperature.
- **Repeat for Accuracy:** For reliable results, it is advisable to repeat the determination at least two more times and calculate the average boiling point.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical steps involved in the microscale determination of a liquid's boiling point.



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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Fluoro-5-methylbenzonitrile - Boiling Point Determination]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b033194#2-fluoro-5-methylbenzonitrile-boiling-point>]

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com